

Comparative Guide to the Flame Retardant Properties of 2-Chloroethyl Phosphonate Mixtures

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Compound of Interest

Compound Name: 2-Chloroethyl (2-chloroethyl)phosphonate

Cat. No.: B1141334

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the flame retardant properties of 2-chloroethyl phosphonate mixtures against common alternatives. The information presented is supported by experimental data from peer-reviewed studies and standardized testing protocols to assist researchers and professionals in making informed decisions for their applications.

Executive Summary

2-chloroethyl phosphonate mixtures are effective flame retardants, particularly in polyurethane foams. They operate through a combination of gas-phase and condensed-phase mechanisms to inhibit combustion. This guide will delve into the quantitative performance of these mixtures in comparison to other flame retardants, detail the experimental methodologies used for their evaluation, and provide a visual representation of their mechanism of action.

Data Presentation: Comparative Flame Retardant Performance

The following tables summarize the quantitative data on the flame retardant performance of various additives in polyurethane (PU) foam. The key metrics for evaluation are the Limiting

Oxygen Index (LOI), the UL-94 Vertical Burn Test classification, and Cone Calorimetry data, which measures heat release rate (HRR) and other combustion parameters.

Table 1: Limiting Oxygen Index (LOI) and UL-94 Classification of Flame Retardants in Rigid Polyurethane Foam (RPUF)

Flame Retardant Additive	Loading (%)	LOI (%)	UL-94 Rating
None (Pure RPUF)	0	18.0 - 21.0	Not Rated/HB
Tris(2-chloroethyl) phosphate (TCEP)	15	~23.0	V-0
Tris(2-chloroisopropyl) phosphate (TCPP)	10 - 20	22.9 - 24.5	V-0/V-1
Tris(1,3-dichloro-2-propyl) phosphate (TDCP)*	10 - 20	~31.0	V-0
Melamine Phosphate (MP)	20	~33.0	V-0
Aluminum Trihydrate (ATH)	20	~21.9	V-1
Ammonium Polyphosphate (APP)	15	~24.0	V-0
Expandable Graphite (EG)	15	~27.0	V-0

Note: TCEP, TCPP, and TDCP are chlorinated phosphate esters that serve as common benchmarks and are structurally related to 2-chloroethyl phosphonate mixtures.

Table 2: Cone Calorimeter Data for Flame Retardants in Polyurethane Foam (at 35 kW/m² heat flux)

Flame Retardant Additive	Loading (%)	Peak Heat Release Rate (pHRR) (kW/m ²)	Total Heat Release (THR) (MJ/m ²)	Time to Ignition (TTI) (s)
None (Pure PU)	0	~250 - 350	~80 - 100	~5 - 15
T CPP	15	~150 - 200	~60 - 80	~10 - 20
T DCP	15	~120 - 170	~50 - 70	~10 - 20
APP	20	~100 - 150	~40 - 60	~15 - 25
EG	15	~80 - 120	~30 - 50	~20 - 30

Note: Data for 2-chloroethyl phosphonate mixtures specifically is limited in publicly available comparative studies. The data for TCEP, TCPP, and TDCP are presented as the closest available analogues.

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

Limiting Oxygen Index (LOI) Test

Standard: ASTM D2863 / ISO 4589-2

Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

Methodology:

- A vertically oriented specimen of specified dimensions is placed in a transparent chimney.
- A mixture of oxygen and nitrogen is flowed upwards through the chimney.
- The top edge of the specimen is ignited with a flame.
- The oxygen concentration in the gas mixture is systematically varied.

- The LOI is the minimum oxygen concentration, expressed as a volume percentage, at which the specimen continues to burn for a specified period or burns to a specified length.

UL-94 Vertical Burn Test

Standard: ANSI/UL 94

Objective: To evaluate the burning characteristics of plastic materials in response to a small open flame.

Methodology:

- A rectangular test specimen is held vertically at its upper end.
- A burner flame is applied to the lower end of the specimen for 10 seconds and then removed. The duration of flaming is recorded.
- Immediately after the flaming ceases, the flame is reapplied for another 10 seconds and then removed. The durations of flaming and glowing are recorded.
- A layer of dry absorbent surgical cotton is placed below the specimen to determine if flaming drips ignite it.
- Materials are classified as V-0, V-1, or V-2 based on the afterflame time, afterglow time, and whether flaming drips ignite the cotton. V-0 is the highest rating, indicating the material self-extinguishes quickly without dripping flaming particles.

Cone Calorimetry Test

Standard: ISO 5660 / ASTM E1354

Objective: To determine the heat release rate and other dynamic fire-effluent properties of a material when exposed to a controlled level of radiant heat.

Methodology:

- A horizontally oriented specimen of the material is exposed to a specific level of radiant heat from a truncated conical heater.

- An external igniter is used to ignite the gases produced by the pyrolysis of the material.
- The combustion products are collected by a hood and exhausted through a duct where the flow rate and the concentrations of oxygen, carbon monoxide, and carbon dioxide are measured.
- The heat release rate is calculated based on the principle of oxygen consumption, where for most organic materials, a constant amount of heat is released per unit mass of oxygen consumed.
- Other parameters such as time to ignition (TTI), total heat released (THR), smoke production rate, and mass loss rate are also measured.

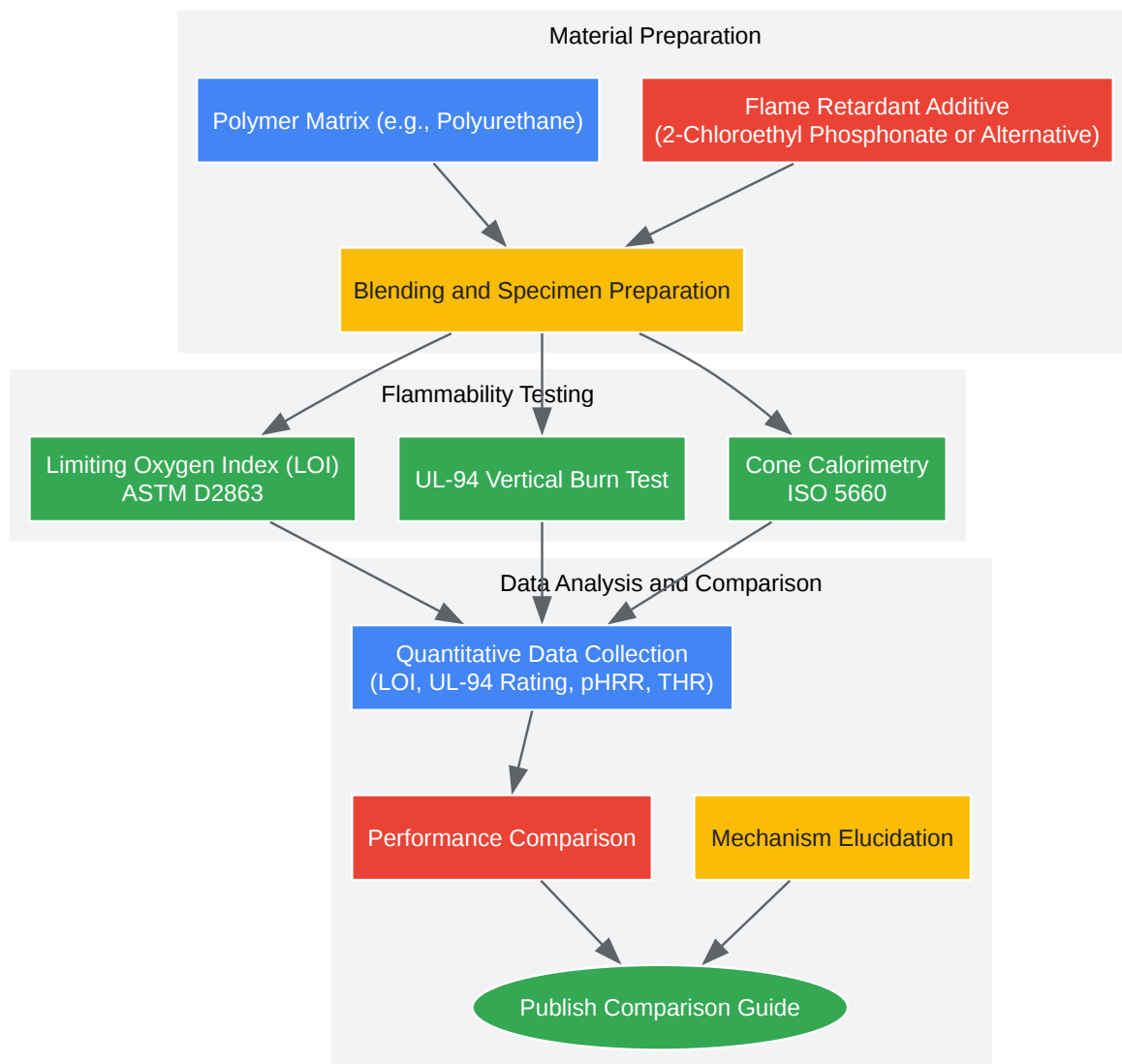
Flame Retardant Mechanism of 2-Chloroethyl Phosphonates

Phosphorus-based flame retardants, including 2-chloroethyl phosphonates, function through a combination of gas-phase and condensed-phase mechanisms.

Condensed-Phase Action: Upon heating, the phosphonate decomposes to form phosphoric and polyphosphoric acids. These acids act as catalysts for the dehydration of the polymer, promoting the formation of a stable, insulating char layer on the material's surface. This char layer acts as a physical barrier, limiting the release of flammable volatile compounds and reducing the transfer of heat to the underlying polymer.

Gas-Phase Action: Volatile phosphorus-containing radicals (such as $\text{PO}\cdot$) can be released into the gas phase during combustion. These radicals act as scavengers, interrupting the chain reactions of combustion by quenching highly reactive $\text{H}\cdot$ and $\text{OH}\cdot$ radicals. This process reduces the flammability of the gas mixture and can extinguish the flame. The presence of chlorine in 2-chloroethyl phosphonates can also contribute to gas-phase inhibition through the release of chlorine radicals.

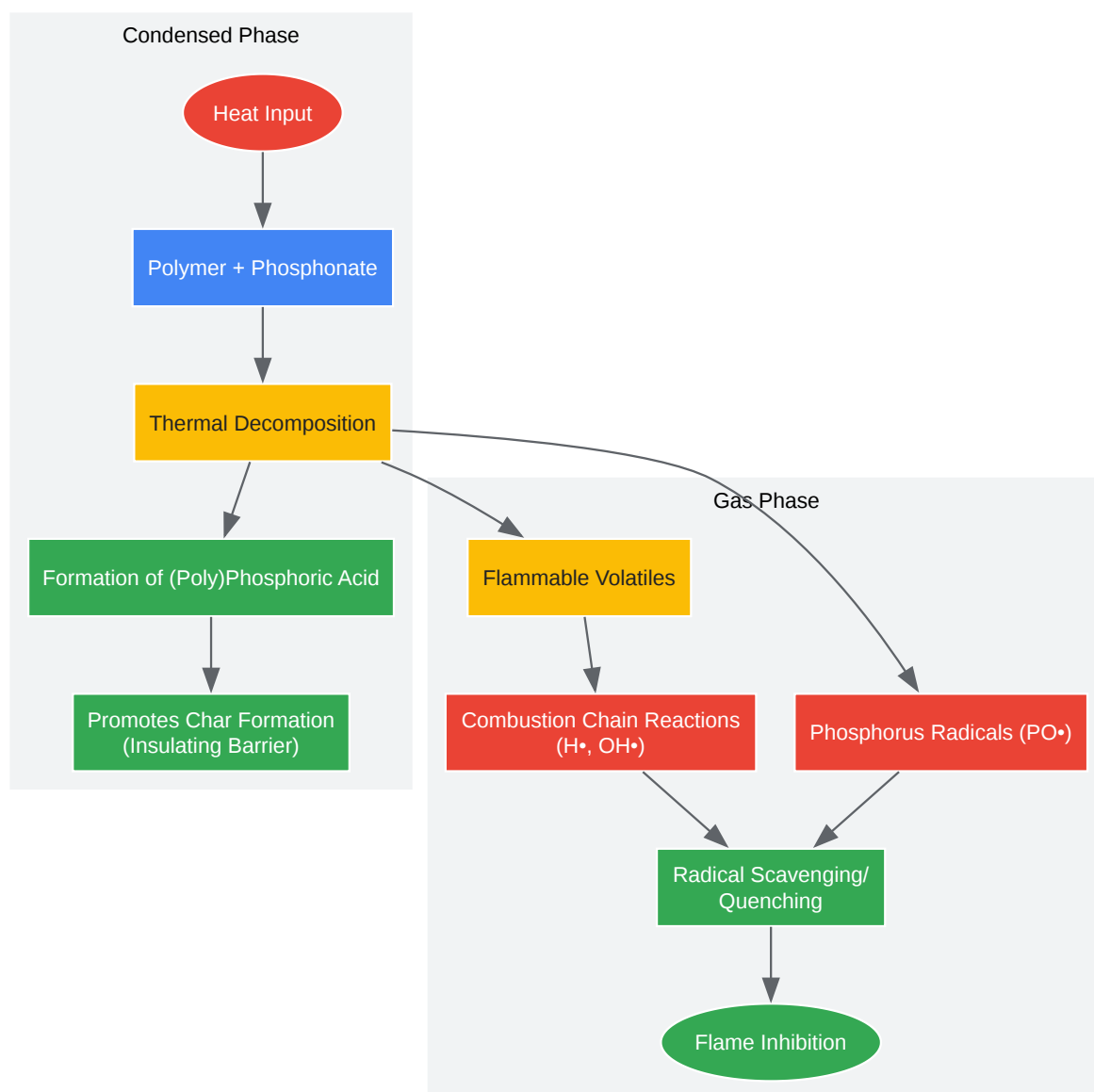
Experimental Workflow for Flame Retardancy Evaluation



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Caption: Workflow for evaluating and comparing flame retardant performance.

Logical Relationship of Phosphonate Flame Retardant Mechanism



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Caption: Dual-phase flame retardant mechanism of phosphonates.

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